

A Comparative Guide to the Bioequivalence of Procaterol Formulations

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Compound of Interest

Compound Name: *Procaterol (hydrochloride)
(hemihydrate)*

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For Researchers, Scientists, and Drug Development Professionals

Procaterol, a selective β_2 -adrenergic receptor agonist, is a potent bronchodilator used in the management of respiratory conditions such as asthma and chronic obstructive pulmonary disease (COPD).[1][2] Its efficacy is delivered through various formulations, including oral tablets, syrups, and inhaled forms such as dry powder inhalers (DPIs) and metered-dose inhalers (MDIs).[3][4] Ensuring the bioequivalence of different formulations is critical for therapeutic interchangeability and the development of generic alternatives. This guide provides a comparative analysis of bioequivalence studies on various procaterol formulations, supported by experimental data and detailed methodologies.

Oral Formulations: Tablet vs. Syrup

A study was conducted to determine the bioequivalence of procaterol hydrochloride in tablet and syrup forms. The research found that the two formulations exhibited comparable bronchodilating efficacy and safety profiles in children with asthma.[4] Key pharmacokinetic parameters from a separate study on the syrup formulation are presented below, providing a baseline for oral procaterol delivery.

Table 1: Pharmacokinetic Parameters of Procaterol Hydrochloride Syrup (50 mcg)

Parameter	Mean Value	Standard Deviation
Tmax (hr)	1.3	± 0.7
Cmax (pg/mL)	263	± 104
t _{1/2} (hr)	4.1	± 1.8
AUC13hr (pg.hr/mL)	1151	± 288

Data sourced from a study on Procaterol HCl (Meptin®) Syrup 5 mcg/mL.[5]

Another study involving healthy adult Japanese men who were administered a 50 µg oral dose of procaterol hydrochloride hydrate found the maximum plasma concentration (Cmax) to be 136.4 pg/ml, reached at approximately 1.44 hours (Tmax) post-dose.[6] The apparent terminal elimination half-life was about 3.83 hours.[6]

Inhaled Formulations: A Look at DPIs and MDIs

The landscape of inhaled therapies is continually evolving, with a focus on developing more efficient and environmentally friendly delivery systems. Bioequivalence studies have been pivotal in comparing different inhaled procaterol formulations.

New vs. Approved Dry Powder Inhaler (DPI)

A Phase 3, randomized, double-blind, double-dummy, crossover study was conducted to evaluate the bioequivalence of a new procaterol DPI against an approved DPI in patients with bronchial asthma.[1][2] The primary efficacy variables were the area under the concentration-time curve of the forced expiratory volume in the first second (AUC FEV1)/h and the maximum FEV1.[1][7] The study concluded that the new DPI was bioequivalent to the approved DPI, with the 90% confidence intervals for the differences in means for both AUC (FEV1)/h and maximum FEV1 falling within the acceptance criteria of -0.15 to 0.15 L.[1][2][7]

Table 2: Pharmacodynamic Equivalence of New vs. Approved Procaterol DPI

Parameter	Difference in Means (New DPI - Approved DPI)	90% Confidence Interval	Bioequivalence Outcome
AUC (FEV1)/h (L)	0.041	0.004 to 0.078	Equivalent
Maximum FEV1 (L)	0.033	-0.008 to 0.074	Equivalent

Data from a study by Shirai et al. (2018).[\[1\]](#)[\[2\]](#)[\[7\]](#)

Dry Powder Inhaler (DPI) vs. Metered-Dose Inhaler (MDI)

The therapeutic equivalence between a procaterol hydrochloride DPI (Meptin DPI) and a metered-dose inhaler (Meptin MDI) was assessed in asthma patients.[\[8\]](#) This randomized, double-dummy, double-blind crossover study utilized FEV1 as the primary index for bronchodilatory effect.[\[8\]](#)[\[9\]](#) The results demonstrated that the DPI was equivalent to the MDI, with the 90% confidence intervals for the differences in mean AUC (FEV1)/h and peak FEV1 falling within the predetermined equivalence margins of -0.15 to 0.15 L.[\[8\]](#)

Table 3: Pharmacodynamic Equivalence of Procaterol DPI vs. MDI

Parameter	90% Confidence Interval for the Difference	Bioequivalence Outcome
Mean AUC (FEV1)/h (L)	-0.0995 to -0.0204	Equivalent
Mean Peak FEV1 (L)	-0.102 to -0.022	Equivalent

Data from a study assessing Meptin DPI and Meptin MDI.[\[8\]](#)

CFC-Free vs. CFC-Containing Metered-Dose Inhaler (MDI)

With the phasing out of chlorofluorocarbon (CFC) propellants, a study was conducted to establish the equivalence of a CFC-free procaterol MDI (using HFA-227 as a propellant) and a traditional CFC-containing MDI.[\[10\]](#) In a randomized, double-dummy, double-blind crossover study with asthma patients, the pharmacodynamic equivalence was evaluated based on AUC

(FEV1)/h and peak FEV1.[10] The CFC-free MDI was found to be equivalent to the CFC-containing MDI, with the 90% confidence intervals for the differences between the two formulations for both parameters residing within the -0.15 to 0.15 L acceptance range.[10]

Table 4: Pharmacodynamic Equivalence of CFC-Free vs. CFC-Containing Procaterol MDI

Parameter	90% Confidence Interval for the Difference	Bioequivalence Outcome
Mean AUC (FEV1)/h (L)	-0.0507 to 0.0039	Equivalent
Mean Peak FEV1 (L)	-0.056 to 0.026	Equivalent

Data from a study comparing Meptin [HFA] and Meptin [CFC].[10]

Experimental Protocols

The bioequivalence studies cited in this guide predominantly followed a randomized, crossover design, which is a standard approach for such investigations.[11] Below is a generalized experimental protocol typical of these studies.

Study Design

A randomized, two-way crossover study design is commonly employed.[11] In this design, each subject receives both the test and reference formulations in a random order, separated by a washout period. This allows each subject to serve as their own control, minimizing inter-subject variability. For studies involving inhalers where the devices are different, a double-dummy, double-blind approach is often used to maintain blinding.[1][8][10]

Subject Population

Healthy volunteers are typically recruited for pharmacokinetic studies of oral formulations.[12] For pharmacodynamic studies of inhaled formulations, patients with stable, mild to moderate bronchial asthma are enrolled.[1][8][10]

Drug Administration and Sample Collection

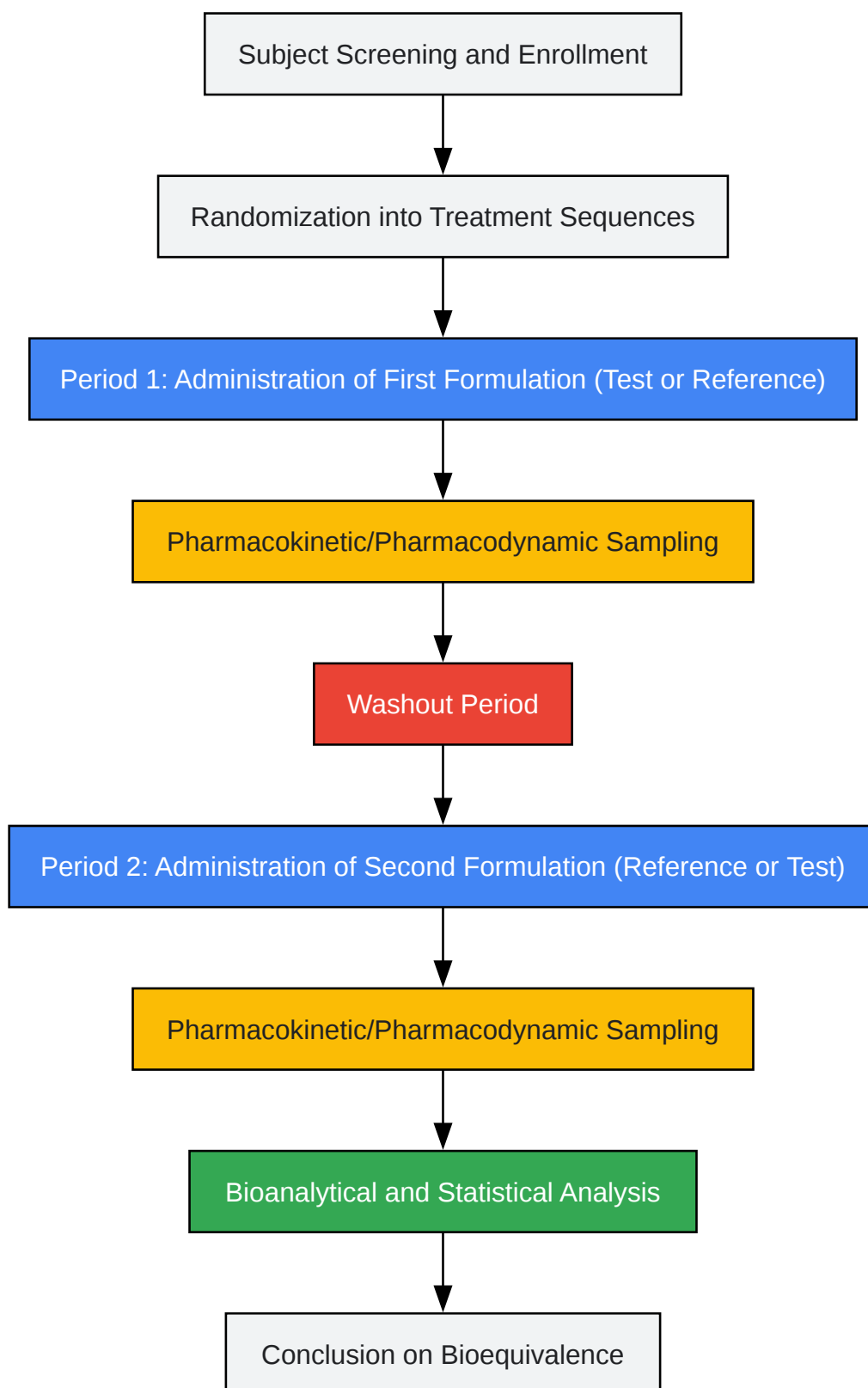
For oral formulations, a single dose is administered, followed by the collection of serial blood and/or urine samples over a specified period to determine pharmacokinetic parameters.^{[12][13]} For inhaled formulations, a single dose is administered, and pulmonary function tests, primarily FEV1, are measured at baseline and at multiple time points post-administration.^{[1][8][10]}

Bioanalytical and Statistical Methods

Plasma and urine concentrations of procaterol are measured using validated analytical methods, such as radioimmunoassay or liquid chromatography-mass spectrometry (LC-MS/MS).^{[6][12]} Pharmacokinetic parameters (C_{max}, T_{max}, AUC) are then calculated. For pharmacodynamic studies, FEV1 is measured using a spirometer.^[1] Statistical analysis, typically involving analysis of variance (ANOVA), is used to determine if the 90% confidence intervals for the ratio of the test and reference product's key parameters fall within the predefined bioequivalence limits.^{[8][11]}

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for a crossover bioequivalence study.



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A typical crossover design workflow for a bioequivalence study.

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